

Proper Disposal Procedures for CCI-006

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Compound of Interest

Compound Name: CCI-006

Cat. No.: B2770680

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This document provides essential safety and logistical information for the proper disposal of **CCI-006**, a novel inhibitor of MLL-rearranged and CALM-AF10 translocated leukemias used in laboratory research. Adherence to these procedures is critical to ensure personal safety and environmental protection.

Chemical and Safety Data

Proper handling and disposal of **CCI-006** require an understanding of its chemical properties and associated hazards. This information is summarized in the table below.

Property	Value	Reference
CAS Number	292053-42-0	[1][2][3][4][5][6][7]
Molecular Formula	C15H12N2O5S	[3][5][6][8]
Molecular Weight	332.33	[1][3][6][8]
Synonyms	CCI006, CCI 006	[1][3][5]
Appearance	Powder	[6]
Storage	Store at -20°C for the long term (2 years). In DMSO, store at 4°C for 2 weeks or -80°C for 6 months.	[4][6]

Hazard Identification and Safety Precautions

According to available Safety Data Sheets (SDS), there are conflicting classifications for **CCI-006**. One source indicates it is hazardous, while another states it is not.^[3]^[8] Therefore, it is prudent to handle this compound with caution.

Hazard Statements:

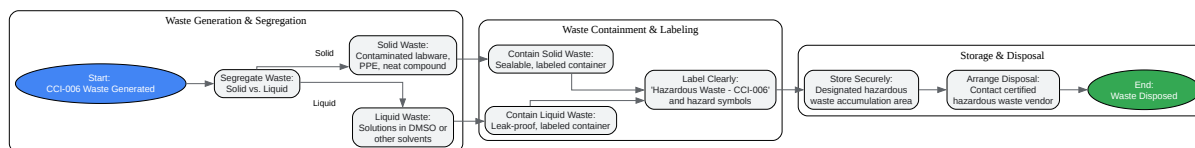
- Harmful if swallowed.^[3]
- Very toxic to aquatic life with long-lasting effects.^[3]

Precautionary Statements:

- Wash skin thoroughly after handling.^[3]
- Do not eat, drink, or smoke when using this product.^[3]
- Avoid release to the environment.^[3]
- If swallowed, call a POISON CENTER or doctor/physician if you feel unwell.^[3]
- Rinse mouth.^[3]
- Collect spillage.^[3]
- Dispose of contents/container to an approved waste disposal plant.^[3]

Disposal Workflow

The following diagram outlines the step-by-step procedure for the proper disposal of **CCI-006** waste.



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Figure 1. Step-by-step workflow for the proper disposal of **CCI-006** waste.

Detailed Experimental Protocols for Disposal

1. Waste Segregation:

- **Solid Waste:** Includes unused or expired **CCI-006** powder, contaminated personal protective equipment (PPE) such as gloves and lab coats, and contaminated lab supplies (e.g., weigh boats, pipette tips, vials).
- **Liquid Waste:** Includes solutions of **CCI-006** in solvents such as DMSO. Do not mix with other solvent waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

2. Waste Containment:

- Use designated, leak-proof, and chemically compatible containers for both solid and liquid waste.
- Ensure containers are securely sealed to prevent spills or volatilization.
- Do not overfill containers. Leave at least 10% headspace in liquid waste containers to allow for expansion.

3. Labeling:

- Clearly label all waste containers with "Hazardous Waste."
- Identify the contents, including "**CCI-006**" and any solvents present with their approximate concentrations.
- Affix appropriate hazard symbols (e.g., harmful, dangerous for the environment).
- Include the date of waste accumulation.

4. Storage:

- Store waste containers in a designated, secure, and well-ventilated hazardous waste accumulation area.
- Ensure secondary containment is in place to contain any potential leaks.
- Store away from incompatible materials.

5. Disposal:

- Do not dispose of **CCI-006** down the drain or in regular trash.[3] Due to its toxicity to aquatic life, this is of critical importance.
- Contact your institution's EHS office or a certified hazardous waste disposal contractor to arrange for pickup and disposal.
- Follow all institutional, local, state, and federal regulations for hazardous waste disposal.

Accidental Release Measures:

- In case of a spill, wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[8]
- For small spills of solid material, carefully sweep up the material to avoid generating dust and place it in a sealed container for disposal.

- For liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, sand, or earth) and place it in a sealed container for disposal.[3]
- Ventilate the area of the spill.
- Prevent spilled material from entering drains or waterways.[3]

By following these procedures, you will ensure the safe and compliant disposal of **CCI-006**, contributing to a secure laboratory environment and protecting the ecosystem.

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